

4-Bromo-3-nitrobenzotrifluoride CAS number 349-03-1 properties

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Compound of Interest

Compound Name: **4-Bromo-3-nitrobenzotrifluoride**

Cat. No.: **B1268037**

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An In-depth Technical Guide to **4-Bromo-3-nitrobenzotrifluoride** (CAS: 349-03-1)

This technical guide provides a comprehensive overview of **4-Bromo-3-nitrobenzotrifluoride**, a key organic building block utilized in various chemical syntheses.^{[1][2]} Intended for researchers, scientists, and professionals in drug development, this document details the compound's physicochemical properties, safety information, applications, and relevant experimental protocols.

Core Properties and Specifications

4-Bromo-3-nitrobenzotrifluoride is a substituted aromatic compound distinguished by the presence of a bromine atom, a nitro group, and a trifluoromethyl group on the benzene ring.^[2] This unique combination of functional groups makes it a versatile intermediate in organic synthesis, particularly for pharmaceuticals and agrochemicals.^{[2][3]} The electron-withdrawing nature of the trifluoromethyl and nitro groups, coupled with the reactive bromine atom, allows for a wide range of chemical transformations.^{[2][4]}

Physicochemical Data

The fundamental physical and chemical properties of **4-Bromo-3-nitrobenzotrifluoride** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	349-03-1	[2] [3]
Molecular Formula	C ₇ H ₃ BrF ₃ NO ₂	[2]
Molecular Weight	270.00 g/mol	[2]
Appearance	Clear yellow to orange liquid	[2] [3]
Density	1.763 g/mL at 25 °C	[1] [3]
Boiling Point	90 °C at 3 mmHg	[3]
Melting Point	16 - 17 °C	[2]
Flash Point	113 °C (closed cup)	[2] [3]
Refractive Index	n _{20/D} 1.511 - 1.512	[3]

Safety and Handling

Proper handling of **4-Bromo-3-nitrobenzotrifluoride** is crucial due to its potential hazards. The compound is classified as an irritant and is harmful if swallowed, inhaled, or absorbed through the skin.[\[3\]](#)

Hazard and Precautionary Information

Hazard Class	Statement
Hazard Codes	Xn, Xi (Harmful, Irritant)
Hazard Statements	H302+H312+H315+H319+H332+H335: Harmful if swallowed, in contact with skin, causes skin irritation, causes serious eye irritation, harmful if inhaled, may cause respiratory irritation.[3]
Risk Statements	R20/21/22: Harmful by inhalation, in contact with skin and if swallowed. R36/37/38: Irritating to eyes, respiratory system and skin.[3]
Safety Statements	S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. S36/37/39: Wear suitable protective clothing, gloves, and eye/face protection.[3]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Use of safety glasses with side-shields or chemical goggles is recommended.
- Skin Protection: Wear chemically resistant gloves and protective clothing to prevent skin exposure.[5]
- Respiratory Protection: A multi-purpose combination respirator cartridge (US) is advised when handling the substance.

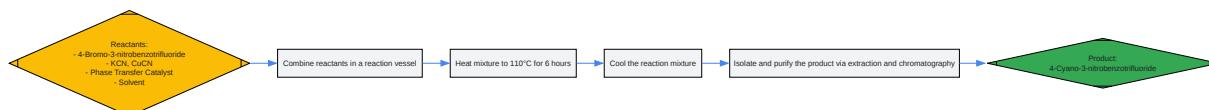
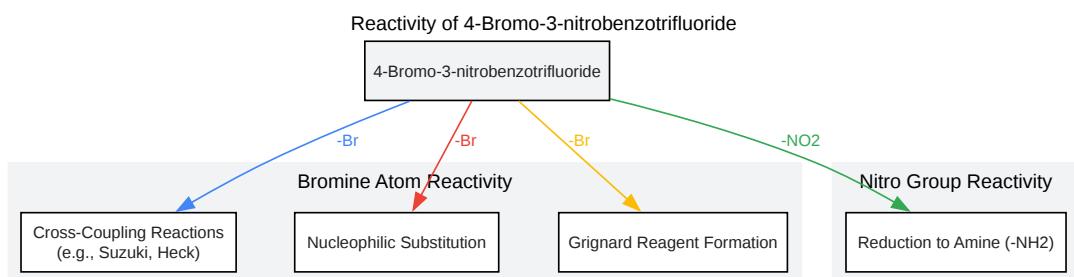
Storage: Store in a dry, cool, and well-ventilated place.[5][6] Keep the container tightly closed and away from heat, sparks, and open flames.[5][6][7] The compound is classified under Storage Class 10 for combustible liquids.

Applications in Synthesis

4-Bromo-3-nitrobenzotrifluoride is a valuable intermediate primarily used for creating more complex molecules. Its chemical structure offers multiple reactive sites for further

functionalization.

- **Pharmaceutical and Agrochemical Synthesis:** It serves as a critical building block in the preparation of polysubstituted bisheterocycles, which have shown potential as chemotherapeutic agents.[1][3] The trifluoromethyl group is particularly important in drug discovery for its ability to enhance properties like metabolic stability and binding affinity.[8][9]
- **Cross-Coupling Reactions:** The bromine atom is a key functional group for participating in various palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), which are fundamental for forming new carbon-carbon bonds.[4]
- **Functional Group Transformation:** The nitro group can be reduced to an amine, providing a pathway to introduce a new reactive site for further derivatization.[2]



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